

EACC: Background and Key Properties

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Compound Focus: EACC

Cat. No.: S526801

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EACC is a known autophagy inhibitor that acts by **selectively blocking autophagosome-lysosome fusion**. It achieves this by preventing the translocation of the autophagosome-specific SNARE protein Syntaxin 17 (Stx17), thereby reversibly inhibiting autophagic flux without affecting endo-lysosomal function [1] [2] [3].

The table below outlines its basic chemical and handling information:

Property	Description
CAS Number	864941-31-1 [3]
Molecular Formula	$C_{13}H_{11}N_3O_6S_2$ [3]
Molecular Weight	369.37 g/mol [3]
Recommended Solvent	DMSO [3]
Stock Solution Stability	-80°C for 2 years; -20°C for 1 year [3]
Primary Mechanism	Inhibits autophagosome-lysosome fusion by blocking Stx17 recruitment [1] [3]

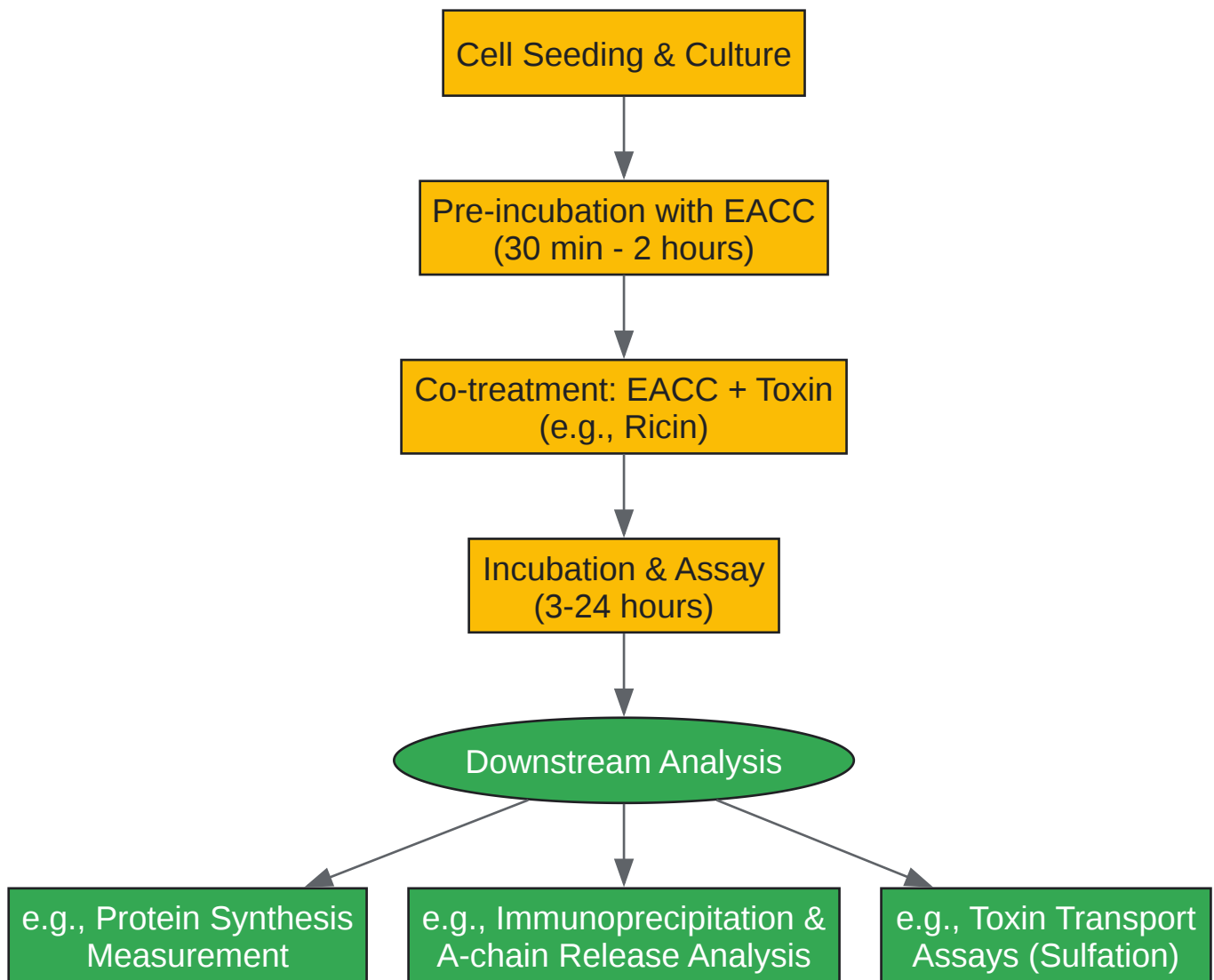
General Principles for Experimental Use

While exact protocols from the literature are not fully detailed, the following general principles and observed applications can guide experimental design:

- **Cell Culture and Seeding:** Experiments are typically performed on adherent cell lines (e.g., HEp-2, PC3, HeLa, FaDu) cultured in standard media like DMEM/F12 supplemented with 10% fetal bovine serum and antibiotics [1] [2].
- **EACC Treatment:**
 - **Preparation:** **EACC** is usually prepared as a high-concentration stock solution (e.g., 10 mM) in DMSO and then diluted into the cell culture medium to the final working concentration [3].
 - **Working Concentration:** Effective concentrations reported in the literature range from **5 to 50 μM** [1] [2]. It is crucial to perform a dose-response curve for your specific model system.
 - **Pre-incubation:** A pre-incubation period of 30 minutes to 2 hours with **EACC** before adding other assay components (like toxins) is common and has been shown to improve the protective effect [1].
 - **Serum Consideration:** Notably, the protective effect of **EACC** against toxins like ricin is reported to be abolished in the presence of serum, so protocol optimization regarding serum content is essential [1].
- **Key Application: Toxin Intoxication Studies:** **EACC** has been shown to provide strong protection against plant toxins like **ricin, abrin, and modeccin**. The evidence suggests this protection occurs at a late stage in the toxin's pathway, likely by **inhibiting the reduction of the disulfide bond** and the subsequent release of the active toxin moiety (A-chain) into the cytosol from the Endoplasmic Reticulum (ER) [1].

Outline of a Representative Experimental Workflow

The diagram below visualizes a generalized experimental workflow for studying **EACC**'s effect on toxin intoxication, based on methods described in the search results.



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Research Gaps and Next Steps

The available information is foundational but insufficient for direct laboratory implementation. To develop complete application notes, you will need to:

- **Consult Primary Literature:** The most detailed protocols are likely found in the original research articles [1] [2]. I recommend obtaining the full texts of these papers for explicit methodologies.
- **Validate and Optimize:** Parameters such as optimal cell density, treatment duration, and toxin concentration need to be empirically determined and validated for your specific cell lines and research context.

- **Include Necessary Controls:** Ensure your experimental design includes appropriate controls, such as vehicle control (DMSO) and relevant positive controls for autophagy inhibition or toxin activity.

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References

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2. Autophagy modulators influence the content of important ... [pmc.ncbi.nlm.nih.gov]
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To cite this document: Smolecule. [EACC: Background and Key Properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b526801#eacc-implementation-methods>]

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